

An In-depth Technical Guide to the Thermal Properties of Ethyl 8-Hydroxyoctanoate

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Compound of Interest

Compound Name: 8-ETHOXYCARBONYLOCTANOL

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Introduction

Ethyl 8-hydroxyoctanoate is a bifunctional organic molecule, an ester derived from caprylic acid (octanoic acid), featuring a hydroxyl group at the terminal position. Its structure suggests potential applications as a monomer for polyester synthesis, a fragrance component, or a specialty solvent. Understanding its thermal properties is paramount for ensuring safe handling, predicting its behavior in various processes, and determining its suitability for specific applications, particularly in drug formulation and material science where thermal stability is a critical parameter. This guide provides a summary of the available thermal property data for ethyl 8-hydroxyoctanoate and outlines detailed experimental protocols for its comprehensive thermal analysis.

Core Thermal Properties

Currently, experimentally determined thermal properties for ethyl 8-hydroxyoctanoate are not widely available in the public domain. The following table summarizes the estimated values found in the literature. It is crucial to note that these are predicted values and should be confirmed by experimental analysis for any critical application.

Thermal Property	Value	Notes
Boiling Point	258.19 °C	Estimated at 760.00 mm Hg[1]
Flash Point	97.50 °C (207.00 °F)	Estimated, Closed Cup[1]
Melting Point	Not available	---

Experimental Protocols for Thermal Characterization

To ascertain the precise thermal properties of ethyl 8-hydroxyoctanoate, standard thermal analysis techniques such as Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are recommended.

Differential Scanning Calorimetry (DSC) for Melting Point and Phase Transitions

Objective: To determine the melting point, glass transition temperature, and other phase transitions of ethyl 8-hydroxyoctanoate.

Methodology:

- Sample Preparation:
 - Pipette approximately 5-10 mg of ethyl 8-hydroxyoctanoate into a standard aluminum DSC pan.
 - To prevent volatilization, hermetically seal the pan.
 - Prepare an identical empty, hermetically sealed aluminum pan to be used as a reference.
- Instrument Setup:
 - Calibrate the DSC instrument for temperature and enthalpy using certified standards (e.g., indium).
 - Place the sample pan and the reference pan into the DSC cell.

- Thermal Program:
 - Equilibrate the sample at a low temperature, for instance, $-50\text{ }^{\circ}\text{C}$, to ensure it is in a solid state.
 - Ramp the temperature from $-50\text{ }^{\circ}\text{C}$ to a temperature above the expected melting point (e.g., $50\text{ }^{\circ}\text{C}$) at a controlled heating rate, typically $10\text{ }^{\circ}\text{C}/\text{min}$.
 - Hold the sample at the upper temperature for a few minutes to ensure complete melting.
 - Cool the sample back to the starting temperature at a controlled rate (e.g., $10\text{ }^{\circ}\text{C}/\text{min}$) to observe crystallization behavior.
 - A second heating scan is often performed to obtain a thermal history-independent analysis of the glass transition and melting.
- Data Analysis:
 - The melting point is determined as the onset or peak of the endothermic melting peak on the DSC thermogram.
 - The glass transition temperature (T_g) will appear as a step-like change in the heat flow.
 - The enthalpy of fusion can be calculated by integrating the area of the melting peak.

Thermogravimetric Analysis (TGA) for Thermal Stability and Decomposition

Objective: To determine the thermal stability and decomposition profile of ethyl 8-hydroxyoctanoate.

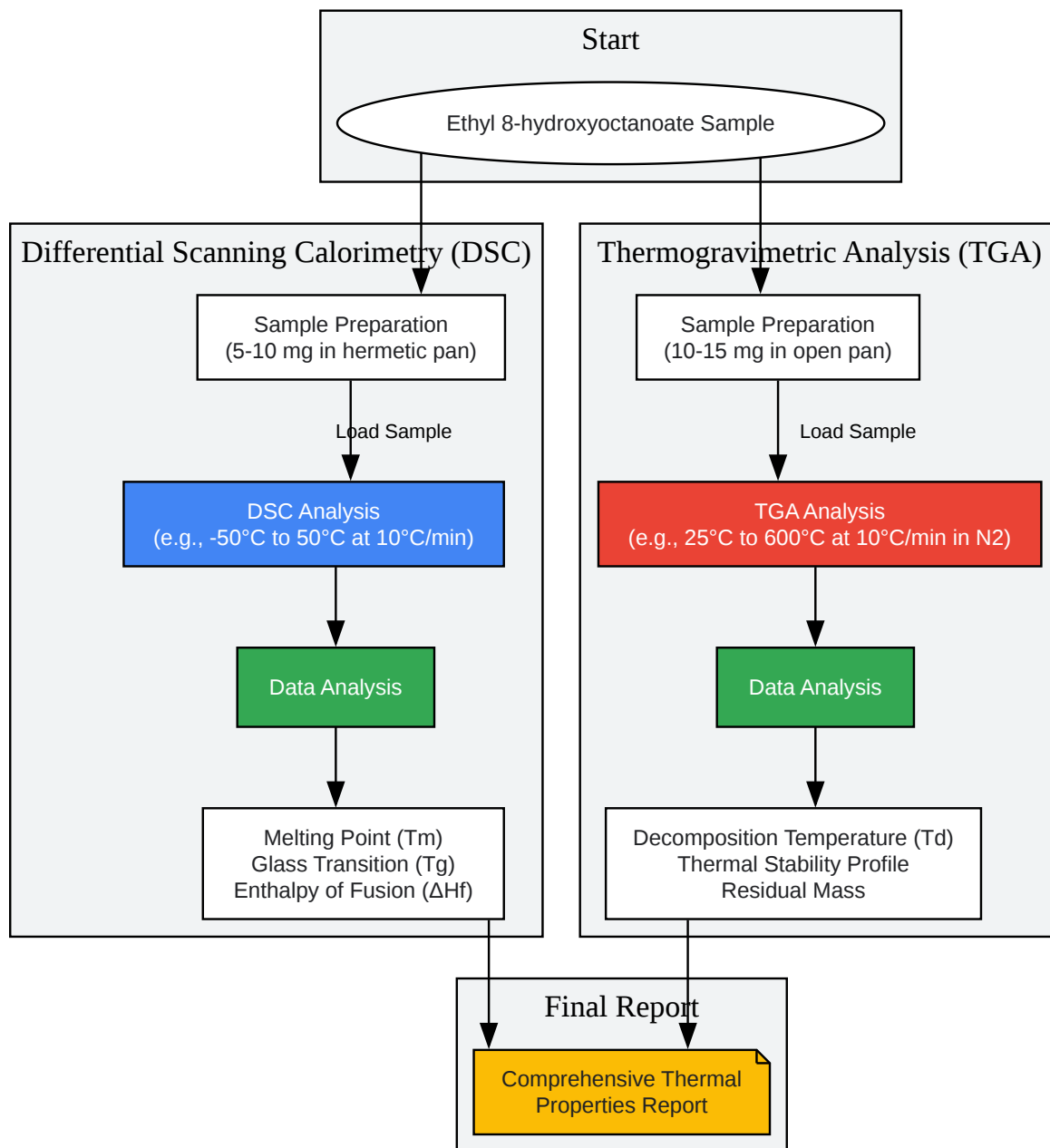
Methodology:

- Sample Preparation:
 - Accurately weigh 10-15 mg of ethyl 8-hydroxyoctanoate into a ceramic or aluminum TGA pan.

- Instrument Setup:
 - Calibrate the TGA instrument for mass and temperature.
 - Place the sample pan onto the TGA balance.
- Thermal Program:
 - Heat the sample from ambient temperature (e.g., 25 °C) to a high temperature (e.g., 600 °C) at a constant heating rate, typically 10 or 20 °C/min.
 - The experiment should be conducted under a controlled atmosphere, typically an inert gas like nitrogen, flowing at a constant rate (e.g., 20-50 mL/min) to prevent oxidative degradation.
- Data Analysis:
 - The TGA thermogram will plot the percentage of mass loss versus temperature.
 - The onset temperature of decomposition is a key indicator of the material's thermal stability. This is often determined by the temperature at which a certain percentage of weight loss (e.g., 5%) occurs.
 - The temperatures at which the maximum rate of decomposition occurs can be identified from the peak of the derivative of the TGA curve (DTG curve).
 - The residual mass at the end of the experiment provides information about any non-volatile residues.

Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive thermal characterization of ethyl 8-hydroxyoctanoate.



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References

- 1. ethyl 8-hydroxyoctanoate, 93892-06-9 [thegoodscentscompany.com]
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